

4-Azidobenzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: 4-Azidobenzyl alcohol

Cat. No.: B2391360

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In-depth Technical Guide: 4-Azidobenzyl Alcohol

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **4-Azidobenzyl alcohol**, a versatile reagent in organic synthesis and bioconjugation.

Physicochemical Data

The fundamental molecular properties of **4-Azidobenzyl alcohol** are summarized below. This data is essential for stoichiometric calculations in experimental design and for the characterization of synthesized compounds.

Property	Value	Source
Molecular Formula	C ₇ H ₇ N ₃ O	[1] [2] [3]
Molecular Weight	149.15 g/mol	[3] [4]
Alternate Molecular Weight	149.2	[1] [2]
Appearance	Yellow crystalline powder	[1]
Melting Point	28 - 38 °C	[1]
Purity	≥ 99% (HPLC, TLC)	[1]
CAS Number	31499-54-4	[1] [2]

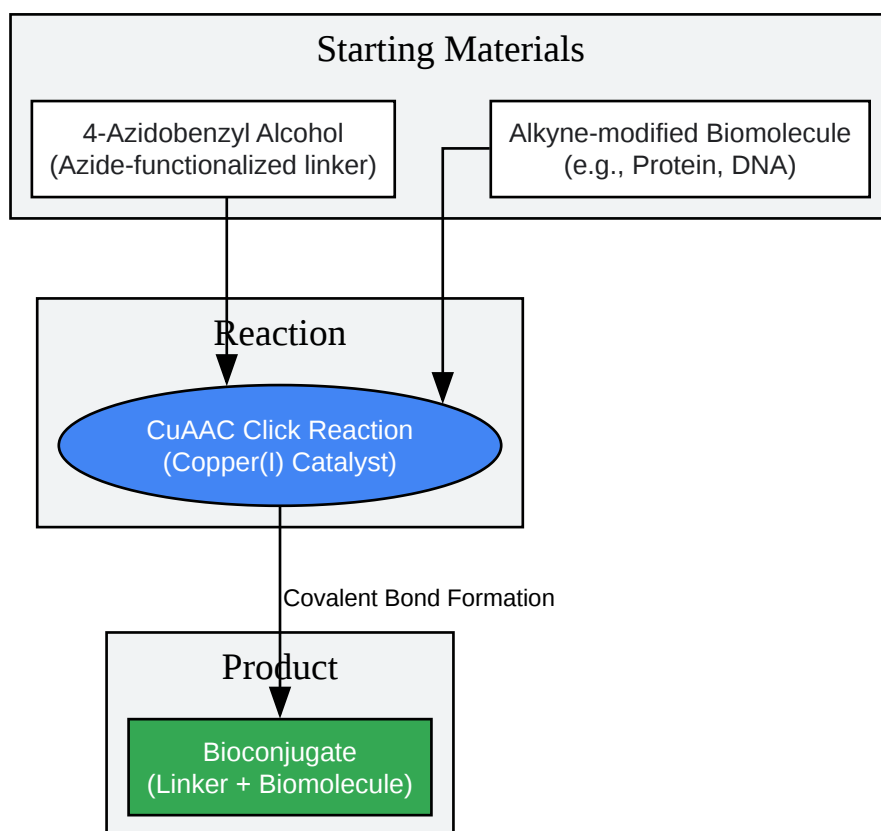
Chemical Structure and Functionality

4-Azidobenzyl alcohol is a bifunctional molecule featuring a reactive azide (-N₃) group and a primary alcohol (-CH₂OH) group attached to a benzene ring. This structure makes it a valuable building block in several chemical applications.

- **Click Chemistry:** The azide group readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted alkyne-azide cycloaddition (SPAAC) reactions. [\[5\]](#)[\[6\]](#) These reactions are fundamental to "click chemistry," a method prized for its high efficiency and biocompatibility, enabling the rapid synthesis of complex molecules.[\[1\]](#)
- **Linker Synthesis:** It is frequently used as a linker for further chemical modifications. The azide can be transformed into an amine under mild conditions, providing a route for subsequent conjugation or functionalization.[\[2\]](#)
- **Bioconjugation:** The compound's ability to participate in click chemistry reactions makes it a valuable tool for bioconjugation, facilitating the attachment of biomolecules to other compounds or surfaces for applications in drug delivery and diagnostics.[\[1\]](#)

Logical Workflow: Application in Synthesis

The following diagram illustrates a simplified logical workflow for utilizing **4-Azidobenzyl alcohol** in a typical bioconjugation experiment via click chemistry.



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